

# 2-(1-Aziridinyl)ethyl methacrylate molecular weight and formula verification

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-(1-Aziridinyl)ethyl methacrylate

Cat. No.: B1614665

Get Quote

# Technical Guide: 2-(1-Aziridinyl)ethyl methacrylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **2-(1-Aziridinyl)ethyl methacrylate**, a bifunctional monomer with applications in polymer synthesis and drug delivery systems.

### **Core Chemical Data**

The fundamental molecular properties of **2-(1-Aziridinyl)ethyl methacrylate** are summarized below. This data is essential for stoichiometric calculations in synthesis and for analytical characterization.

Property	Value	Source
Molecular Formula	C8H13NO2	[1]
Molecular Weight	155.19 g/mol	[1][2]
Exact Mass	155.19	[1]
CAS Number	6498-81-3	[1][2]



### **Experimental Protocols**

Detailed experimental procedures are crucial for the successful application of **2-(1-Aziridinyl)ethyl methacrylate** in research and development. Below are generalized protocols for its polymerization, a common application.

Free-Radical Polymerization:

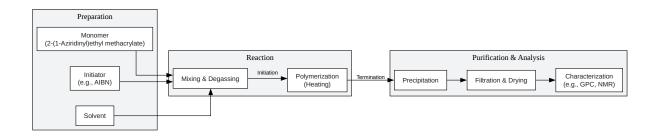
A prevalent method for polymerizing vinyl monomers like **2-(1-Aziridinyl)ethyl methacrylate** is free-radical polymerization.

- Initiators: Azo compounds, such as Azobisisobutyronitrile (AIBN), or peroxides like benzoyl peroxide (BPO), are commonly used as thermal initiators.[2]
- Procedure Outline:
  - Dissolve the 2-(1-Aziridinyl)ethyl methacrylate monomer and the chosen initiator in a suitable solvent.
  - Purge the reaction mixture with an inert gas (e.g., nitrogen or argon) to remove oxygen, which can inhibit polymerization.
  - Heat the mixture to a temperature appropriate for the decomposition of the initiator to generate free radicals.
  - Maintain the reaction at the desired temperature for a specified period to allow for polymer chain growth.
  - Terminate the polymerization by cooling the reaction mixture or by adding a radical scavenger.
  - Isolate and purify the resulting polymer, for example, by precipitation in a non-solvent followed by filtration and drying.

## **Logical Workflow for Polymer Synthesis**

The following diagram illustrates a generalized workflow for the synthesis of a polymer using **2- (1-Aziridinyl)ethyl methacrylate**.





#### Click to download full resolution via product page

Caption: Workflow for the free-radical polymerization of 2-(1-Aziridinyl)ethyl methacrylate.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. echemi.com [echemi.com]
- 2. 2-(1-Aziridinyl)ethyl methacrylate | 6498-81-3 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [2-(1-Aziridinyl)ethyl methacrylate molecular weight and formula verification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1614665#2-1-aziridinyl-ethyl-methacrylate-molecular-weight-and-formula-verification]

#### **Disclaimer & Data Validity:**







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com